

Experimental Methodologies for Tin(IV) Fluoride Complexes

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Compound Focus: Tetrafluorostannane

CAS No.: 7783-62-2

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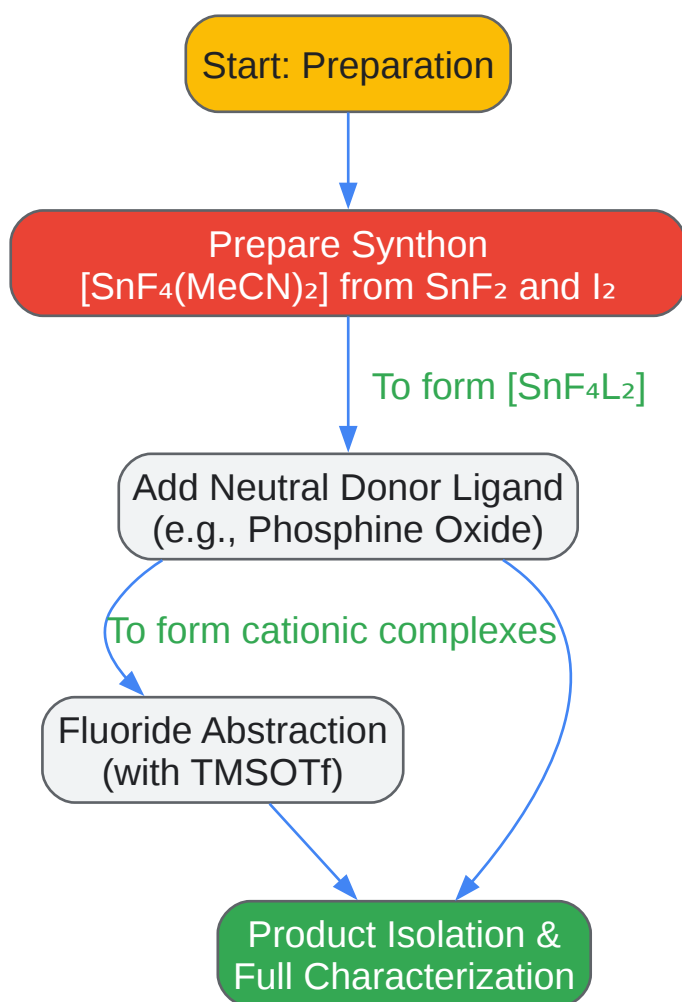
The table below summarizes the synthesis and characterization protocols for various tin(IV) fluoride complexes, as detailed in the research.

Complex Synthesized	Synthesis Protocol	Characterization Techniques	Key Findings / Notes
$[\text{SnF}_4 \cdot n(\text{PMe}_3)_2(\text{OTf})_n]$ ($n = 1-3$) [1]	React trans-$[\text{SnF}_4(\text{PMe}_3)_2]$ with 1-3 equivalents of $\text{Me}_3\text{SiO}_3\text{SCF}_3$ (TMSOTf) in anhydrous CH_2Cl_2 .	Microanalysis, IR, multinuclear NMR (^1H , $^{19}\text{F}\{^1\text{H}\}$, $^{31}\text{P}\{^1\text{H}\}$, ^{119}Sn), X-ray crystallography.	Products are six-coordinate . Complexes can be unstable in solution.
$[\text{SnF}_4\text{L}_2]$ (L = Ph_3PO , Ph_3AsO , etc.) [2]	Use $[\text{SnF}_4(\text{MeCN})_2]$ as a synthon. React with 2.1 mol equivalents of ligand in anhydrous CH_2Cl_2 .	IR, multinuclear NMR, X-ray crystallography.	Confirms SnF_4 is the strongest Lewis acid among SnX_4 (X = F, Cl, Br, I) towards hard bases.

Complex Synthesized	Synthesis Protocol	Characterization Techniques	Key Findings / Notes
Ionic Complexes (e.g., $[\text{SnF}_3(\text{L})_3]$ $[\text{OTf}]$) [1]	React $[\text{SnF}_4(\text{L})_2]$ (L = dmsO, py, etc.) with 1 equivalent TMSOTf , followed by addition of 1 equivalent of L .	Microanalysis, IR, multinuclear NMR.	Forms fluorotin(IV) cations , which are rare examples with neutral monodentate ligands.

Experimental Workflow Diagram

The following diagram outlines the general workflow for synthesizing and characterizing these complexes, based on the protocols above.



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References

1. Tin(IV) fluoride complexes with neutral phosphine ... [pubs.rsc.org]
2. Synthesis and characterisation of tin(IV) fluoride complexes ... [sciencedirect.com]

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